

Enzalutamide-d6: A Comprehensive Technical Guide to Safety and Handling

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides essential safety and handling information for **Enzalutamide-d6**, a deuterated analog of the potent androgen receptor inhibitor Enzalutamide. This document is intended for use by trained personnel in a laboratory setting. The burden of safe use of this material rests entirely with the user.

Hazard Identification and Classification

Enzalutamide-d6 is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.[1] While specific toxicity data for the deuterated form is limited, the safety precautions for the parent compound, Enzalutamide, should be strictly followed. Enzalutamide is considered a cytotoxic agent, and therefore, **Enzalutamide-d6** should be handled as such.

GHS Classification:

Classification	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed[1]
Acute aquatic toxicity	1	H400: Very toxic to aquatic life[1]
Chronic aquatic toxicity	1	H410: Very toxic to aquatic life with long lasting effects[1]



GHS Label Elements:

Pictogram	Signal Word
GHS07, GHS09	Warning

Physical and Chemical Properties

Property Property	Value
Synonyms	4-(3-(4-Cyano-3-(trifluoromethyl)phenyl)-5,5-bis(methyl-d3)-4-oxo-2-thioxoimidazolidin-1-yl)-2-fluoro-N-methylbenzamide
Molecular Formula	C21H10D6F4N4O2S[1][2]
Molecular Weight	470.47 g/mol [1]
CAS Number	1443331-94-9[1][2]
Appearance	No data available
Storage Conditions	Store at -20°C as a powder or -80°C in solvent. Keep container tightly sealed in a cool, well- ventilated area, away from direct sunlight and sources of ignition.[1]

Exposure Controls and Personal Protection

As a potent cytotoxic compound, exposure to **Enzalutamide-d6** must be minimized through a combination of engineering controls, administrative controls, and personal protective equipment (PPE).

Engineering Controls

- Ventilation: Use only in areas with appropriate exhaust ventilation, such as a certified chemical fume hood or a biological safety cabinet.[1][3]
- Containment: For procedures with a high risk of aerosol generation, a glove box or isolator is recommended.



Safety Equipment: Ensure an accessible safety shower and eyewash station are available.
 [1]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Enzalutamide-d6**:

PPE	Specification
Eye Protection	Safety goggles with side-shields.[1]
Hand Protection	Protective gloves (e.g., double gloving with nitrile gloves).[1]
Skin and Body Protection	Impervious clothing, such as a disposable gown with closed cuffs.[1]
Respiratory Protection	A suitable respirator should be used when engineering controls are not sufficient to control airborne concentrations.

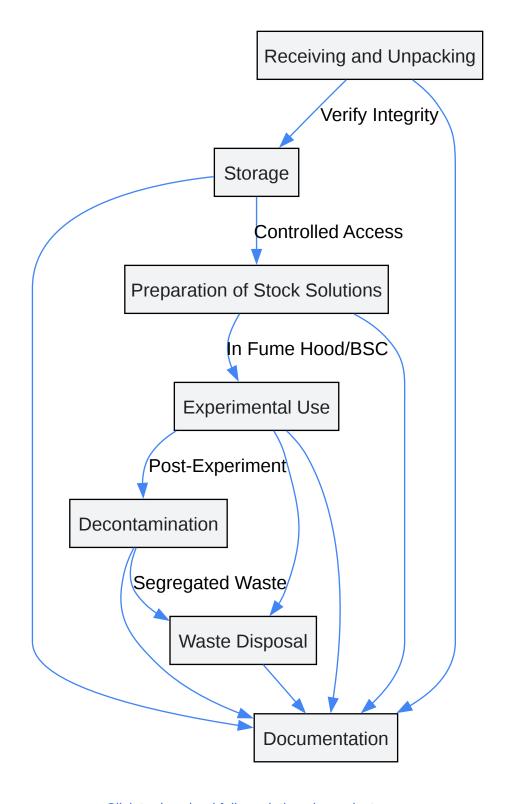
Safe Handling and Experimental Protocols General Handling Precautions

- Avoid inhalation, and contact with eyes and skin.[1][3]
- Avoid the formation of dust and aerosols.[1][3]
- Do not eat, drink, or smoke when using this product.[1][4]
- Wash hands thoroughly after handling.[1][4]

Experimental Workflow for Handling Potent Compounds

The following diagram outlines a general workflow for the safe handling of **Enzalutamide-d6** in a research laboratory.





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Figure 1: General workflow for handling Enzalutamide-d6.

Protocol for Weighing and Reconstitution



- Preparation: Don all required PPE before entering the designated handling area. Prepare the work surface within a chemical fume hood by covering it with a disposable absorbent pad.
- Weighing: Use an analytical balance inside the fume hood. To minimize dust generation, carefully open the container. Use appropriate tools to transfer the powder to a tared weigh boat.
- Reconstitution: Add the desired solvent to the vial containing the weighed Enzalutamide-d6.
 Cap the vial tightly and vortex or sonicate until the compound is fully dissolved.
- Cleanup: Decontaminate all surfaces and equipment with an appropriate solvent (e.g., 70% ethanol) followed by a cleaning agent. Dispose of all contaminated materials as hazardous waste.

First Aid Measures

In case of exposure, follow these first aid measures immediately:

Exposure Route	First Aid Procedure
Eye Contact	Remove contact lenses, if present. Immediately flush eyes with large amounts of water for at least 15 minutes, separating eyelids with fingers. Promptly call a physician.[1][3]
Skin Contact	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Call a physician.[1][3]
Inhalation	Immediately move the person to fresh air. If breathing is difficult, give cardiopulmonary resuscitation (CPR). Avoid mouth-to-mouth resuscitation. Call a physician.[1][3]
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Call a physician.[1][3]

Accidental Release Measures



In the event of a spill, follow these procedures:

- Evacuate: Evacuate non-essential personnel from the area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For liquid spills, absorb with an inert, non-combustible material (e.g., diatomite, universal binders). For solid spills, carefully cover with a damp absorbent paper to avoid raising dust.
- Clean: Decontaminate the spill area with an appropriate solvent and cleaning agent.
- Dispose: Collect all contaminated materials in a sealed container for disposal as hazardous waste.

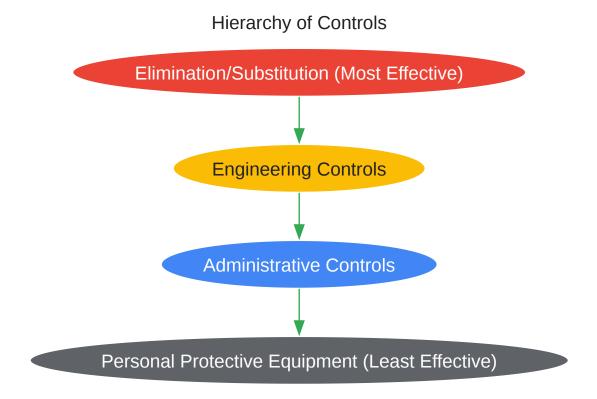
Disposal Considerations

Dispose of contents and containers to an approved waste disposal plant.[1] Do not allow the product to enter drains, water courses, or the soil.[1] As **Enzalutamide-d6** is a deuterated compound, specific institutional and local regulations for the disposal of such materials must be followed. Contact your institution's Environmental Health and Safety (EHS) office for guidance on proper disposal procedures.

Hierarchy of Safety Controls

A systematic approach to safety involves implementing controls in a hierarchical order of effectiveness. The following diagram illustrates this principle as it applies to handling **Enzalutamide-d6**.





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Figure 2: Hierarchy of safety and handling controls.

- Elimination/Substitution: While not always feasible in a research context, consider if a less hazardous alternative could be used.
- Engineering Controls: These are physical changes to the workspace to isolate workers from the hazard, such as fume hoods and glove boxes.
- Administrative Controls: These are changes to work practices, such as standard operating procedures (SOPs), training, and signage.
- Personal Protective Equipment (PPE): This is the last line of defense and should be used in conjunction with other control measures.

Stability and Reactivity

· Reactivity: No data available.



- Chemical Stability: Stable under recommended storage conditions.[1]
- Incompatible Materials: Strong acids/alkalis, strong oxidizing/reducing agents.[1]
- Hazardous Decomposition Products: Under fire conditions, may decompose and emit toxic fumes.[1]

This guide is intended to provide a comprehensive overview of the safety and handling precautions for **Enzalutamide-d6**. It is not a substitute for institutional safety protocols and professional judgment. Always consult your institution's EHS department for specific guidance.

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